

biological activities of 2-Nitrochalcone compounds

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Compound of Interest

Compound Name: 2-Nitrochalcone

CAS No.: 7473-93-0

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Foreword

In the landscape of medicinal chemistry, the chalcone scaffold (1,3-diphenyl-2-propen-1-one) represents a privileged structure, serving as a biological precursor to all flavonoids and isoflavonoids.[1][2] Its inherent flexibility allows it to interact with a multitude of biological targets, leading to a broad spectrum of pharmacological activities.[2][3] The introduction of specific functional groups onto the chalcone backbone can profoundly modulate this activity. This guide focuses on a particularly compelling subclass: **2-nitrochalcones**. The presence of the electron-withdrawing nitro group at the ortho position of ring A not only influences the molecule's stereoelectronic properties but also unlocks unique and potent biological activities. This document provides an in-depth exploration of these activities, grounded in mechanistic insights and validated experimental protocols for researchers and drug development professionals.

The Synthetic Keystone: Claisen-Schmidt Condensation

The principal and most efficient route to synthesizing **2-nitrochalcones** is the Claisen-Schmidt condensation. This base-catalyzed aldol condensation reaction provides a straightforward method for creating the core α,β -unsaturated ketone structure.[3][4]

Rationale for Method Selection

The Claisen-Schmidt reaction is favored for its operational simplicity, use of readily available starting materials, and generally high yields.[5][6] The reaction involves the condensation of a substituted 2-nitroacetophenone (containing ring A) with a variety of substituted benzaldehydes (providing ring B) in the presence of a base like sodium hydroxide (NaOH) or potassium carbonate in an alcoholic solvent.[4][5] The choice of base and solvent can be optimized to improve yields and minimize side reactions.

Generalized Experimental Protocol: Synthesis of a 2-Nitrochalcone Derivative

- **Reactant Preparation:** Dissolve 2-nitroacetophenone (10 mmol) and an appropriate substituted benzaldehyde (10 mmol) in methanol (20 mL) in a round-bottom flask.[5]
- **Catalyst Addition:** While stirring the mixture at room temperature, slowly add an aqueous solution of 40% (w/v) NaOH (3 mL).[5]
- **Reaction Monitoring:** Continue stirring the reaction mixture overnight. Progress can be monitored by Thin-Layer Chromatography (TLC) to observe the consumption of starting materials and the formation of the product.[5]
- **Isolation and Purification:** Upon completion, the reaction mixture is typically cooled in an ice bath to precipitate the solid product.[6] The crude product is collected by filtration, washed with cold water to remove the base, and then purified. Purification is achieved either by recrystallization from a suitable solvent (e.g., ethanol) or by silica gel flash column chromatography to yield the pure **2-nitrochalcone** derivative.[5]
- **Characterization:** The final structure and purity are confirmed using spectroscopic methods such as $^1\text{H-NMR}$, $^{13}\text{C-NMR}$, IR, and High-Resolution Mass Spectrometry (HRMS).[6][7]

Anticancer Activity: A Multi-Pronged Assault on Malignancy

2-Nitrochalcones have emerged as potent anticancer agents, demonstrating efficacy against a wide range of cancer cell lines, including esophageal, lung, breast, and leukemia.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Their cytotoxic effects are not mediated by a single mechanism but rather through a coordinated attack on multiple cellular processes critical for cancer cell survival and proliferation.

Induction of Apoptosis via Oxidative Stress

A primary mechanism of action for many **2-nitrochalcones** is the induction of apoptosis (programmed cell death). A notable example is the derivative 2,4,6-trimethoxy-4'-nitrochalcone (Ch-19), which has shown significant antitumor effects in esophageal squamous cell carcinoma (ESCC).[\[5\]](#)

- Mechanism: Ch-19 treatment leads to a marked accumulation of intracellular Reactive Oxygen Species (ROS).[\[5\]](#) This surge in oxidative stress triggers the intrinsic apoptotic pathway, characterized by the upregulation of pro-apoptotic proteins such as Bad, Bim, PUMA, and BAX, and the subsequent cleavage of PARP (Poly (ADP-ribose) polymerase), a hallmark of apoptosis.[\[5\]](#)

Cell Cycle Arrest at the G2/M Phase

Disruption of the cell cycle is a cornerstone of cancer therapy. **2-Nitrochalcones** effectively halt cell division by arresting cancer cells in the G2/M phase, the transition point from cell growth to mitosis.[\[5\]](#)[\[11\]](#)

- Mechanism: This G2/M arrest is often a direct consequence of the disruption of microtubule dynamics.[\[11\]](#)[\[12\]](#) By inhibiting the polymerization of tubulin, the protein subunit of microtubules, these compounds prevent the formation of a functional mitotic spindle, which is essential for chromosome segregation during mitosis.[\[13\]](#)[\[14\]](#) This failure to complete mitosis activates the spindle assembly checkpoint, leading to prolonged cell cycle arrest and, ultimately, apoptosis.[\[13\]](#)

Inhibition of Key Signaling Pathways

2-Nitrochalcones can modulate critical signaling pathways that are often dysregulated in cancer.

- **VEGFR-2 Inhibition:** Some **2-nitrochalcone** derivatives have been found to significantly inhibit the vascular endothelial growth factor receptor-2 (VEGFR-2) tyrosine kinase.[\[15\]](#) VEGFR-2 is a key mediator of angiogenesis, the process by which tumors form new blood vessels to sustain their growth. By inhibiting this receptor, **2-nitrochalcones** can stifle tumor growth by cutting off its nutrient supply.
- **PI3K/Akt/mTOR Pathway:** The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and survival, and its hyperactivation is common in many cancers.[\[16\]](#)[\[17\]](#) Chalcones have been shown to inhibit this pathway, often leading to decreased cell viability and the induction of autophagy and apoptosis in cancer cells.[\[16\]](#)[\[18\]](#)

Quantitative Data on Anticancer Activity

Compound ID	Cancer Cell Line	Biological Effect	IC50 / GI50 Value (μM)	Reference
Ch-19	Eca-109 (ESCC)	Cytotoxicity	4.97	[5]
Ch-19	KYSE-450 (ESCC)	Cytotoxicity	9.43	[5]
Compound 2h	NCI60 Panel (Average)	Growth Inhibition	1.57	[19]
Compound 3c	A549 (Lung)	Cytotoxicity	14.20 ± 0.63	[15]
Compound 3k	A549 (Lung)	Cytotoxicity	14.67 ± 0.71	[15]
Compound 3k	A549 (Lung)	VEGFR-2 Inhibition	29.10 ± 0.16	[15]

Experimental Protocols for Anticancer Evaluation

This assay colorimetrically measures the metabolic activity of cells, which serves as an indicator of cell viability.

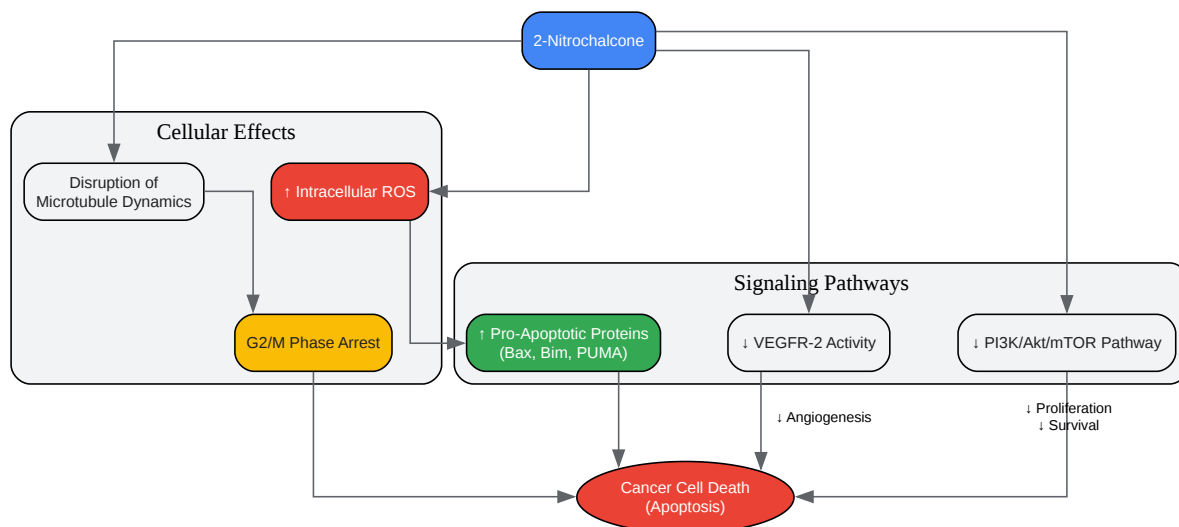
- **Cell Seeding:** Seed cancer cells (e.g., A549, HepG2) in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Treat the cells with various concentrations of the **2-nitrochalcone** compound (typically ranging from 0.1 to 100 μM) and a vehicle control (e.g., 0.1% DMSO) for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add 20 μL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C. Live cells with active mitochondrial reductases will convert the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth) using dose-response curve fitting software.^[9]

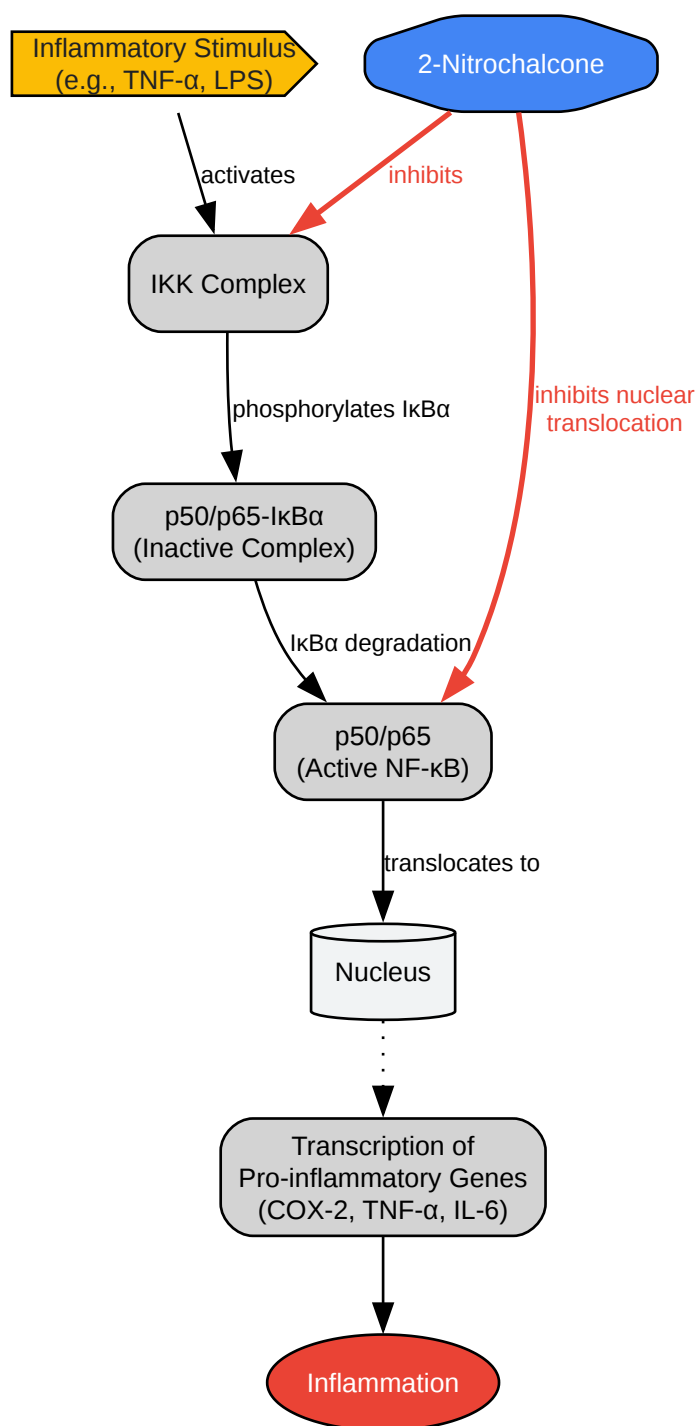
This protocol assesses the direct effect of compounds on the assembly of tubulin heterodimers into microtubules.

- **Reagent Preparation:** Reconstitute lyophilized tubulin protein (>99% pure) in a glycerol-containing buffer (e.g., 80 mM PIPES, 2 mM MgCl₂, 0.5 mM EGTA, pH 6.9) to a final concentration of 2-3 mg/mL.^[13] Prepare a 10 mM stock of GTP.
- **Assay Plate Setup:** In a pre-chilled 96-well plate, add 10 μL of various concentrations of the **2-nitrochalcone** compound or a vehicle control (DMSO).^[13]
- **Polymerization Initiation:** Initiate the reaction by adding 100 μL of the tubulin solution and 1 μL of GTP stock solution to each well.^[13]
- **Kinetic Measurement:** Immediately place the plate in a spectrophotometer pre-heated to 37°C and measure the increase in absorbance at 340 nm every minute for 60 minutes. The increase in absorbance corresponds to the extent of microtubule polymerization.

- Data Analysis: Plot absorbance versus time. Calculate the percentage of inhibition for each compound concentration relative to the DMSO control and determine the IC₅₀ value.[13]

Diagram 1: Anticancer Mechanisms of **2-Nitrochalcones**





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Mechanism of anti-inflammatory action via inhibition of the NF-κB pathway.

Quantitative Data on Anti-inflammatory Activity

Compound	Nitro Group Position(s)	TPA-Induced Edema Inhibition (%)	Reference
Indomethacin	(Positive Control)	71.48 ± 1.62	[6]
Compound 2	A-ring: ortho	71.17 ± 1.66	[6]
Compound 5	B-ring: ortho	80.77 ± 2.82	[6]
Compound 9	A: ortho, B: meta	61.08 ± 2.06	[6]
Compound 4	B-ring: para	58.25 ± 1.97	[6]

Experimental Protocol: TPA-Induced Mouse Ear Edema Model

This in vivo model is a standard for evaluating topical anti-inflammatory agents.

- **Animal Acclimatization:** Use male Swiss albino mice and allow them to acclimatize for at least one week before the experiment.
- **Group Allocation:** Divide mice into groups (n=5-8 per group): Vehicle control, Positive control (Indomethacin), and treatment groups for different **2-nitrochalcone** compounds.
- **Induction of Edema:** Apply a solution of 12-O-tetradecanoylphorbol-13-acetate (TPA) in acetone to the inner and outer surfaces of the right ear of each mouse to induce inflammation.
- **Treatment Application:** Concurrently or shortly after TPA application, topically apply the vehicle, Indomethacin (1 mg/ear), or the test compound (e.g., 1 mg/ear) dissolved in a suitable vehicle to the same ear. [6]
- **Edema Measurement:** After a set period (e.g., 4-6 hours), sacrifice the mice and take a standard-sized punch biopsy from both the treated (right) and untreated (left) ears.
- **Data Analysis:** Weigh the ear punches. The anti-inflammatory effect is calculated as the percentage reduction in the weight difference between the right and left ears in the treated groups compared to the vehicle control group. [6]

Antimicrobial and Antioxidant Activities

Antimicrobial Potency

The rise of drug-resistant microbial infections necessitates the development of novel antimicrobial agents. [7][20] Nitro-substituted chalcones have demonstrated promising broad-spectrum activity against both bacteria (Gram-positive and Gram-negative) and fungi. [7][20]

- **Mechanism:** While the exact mechanisms are still under investigation, the α,β -unsaturated ketone moiety is believed to be crucial for activity, potentially acting as a Michael acceptor that reacts with nucleophilic groups (like thiols in cysteine residues) in microbial enzymes and proteins, leading to their inactivation. [1]* **Evaluation:** The antimicrobial potency is typically evaluated using the microdilution method to determine the Minimum Inhibitory Concentration (MIC), the lowest concentration of the compound that visibly inhibits microbial growth. [7] Studies have shown that some nitrochalcone derivatives exhibit potent antifungal activity, sometimes exceeding their antibacterial effects. [7]

Antioxidant Effects

Oxidative stress, caused by an imbalance between ROS production and the body's antioxidant defenses, is implicated in numerous diseases. [21][22] Chalcones are known antioxidants, and the introduction of a nitro group can modulate this activity. [23][21]

- **Mechanism:** Chalcones can act as free radical scavengers, donating a hydrogen atom to neutralize reactive species. [11] Their ability to chelate metal ions involved in radical-generating reactions also contributes to their antioxidant profile.
- **Correlation with Anti-inflammatory Activity:** A strong correlation often exists between the antioxidant and anti-inflammatory activities of chalcones. [21][22] By quenching ROS, these compounds can prevent the activation of pro-inflammatory signaling pathways like NF- κ B, thus linking these two biological effects. [11]

Conclusion and Future Directions

2-Nitrochalcones represent a versatile and highly potent class of compounds with a diverse pharmacological portfolio. Their ability to simultaneously target multiple key cellular pathways—inducing apoptosis and cell cycle arrest in cancer cells, inhibiting inflammatory mediators like

COX and NF- κ B, and combating microbial pathogens—makes them exceptional candidates for further drug development. The synthetic accessibility via the Claisen-Schmidt condensation allows for the rapid generation of diverse libraries for structure-activity relationship (SAR) studies.

Future research should focus on optimizing the chalcone scaffold to enhance potency and selectivity for specific targets, such as particular kinases or tubulin isoforms. In vivo studies are crucial to validate the promising in vitro results and to assess the pharmacokinetic and safety profiles of lead compounds. The development of 2-nitrochalcone-based hybrid molecules, combining their structure with other known pharmacophores, could also lead to novel therapeutics with enhanced efficacy and reduced potential for resistance. [10][19]

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